

Thermochemical Profile of 2,2-Dimethoxybutane: A Technical Guide

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Compound Name: 2,2-Dimethoxybutane

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This guide provides a comprehensive overview of the available thermochemical data for **2,2-dimethoxybutane**, tailored for researchers, scientists, and professionals in drug development. The information is presented in a structured format to facilitate easy access and comparison, including detailed experimental context where available.

Core Thermochemical Data

The following tables summarize the known quantitative thermochemical data for **2,2-dimethoxybutane**. A distinction is made between experimentally determined values and those derived from computational models.

Table 1: Experimentally Determined Thermochemical Properties of 2,2-Dimethoxybutane

Property	Value	Units	Method	Reference
Enthalpy of Hydrolysis (ΔrH°)	19.33 ± 0.04	kJ/mol	Calorimetry	Wiberg and Squires, 1979[1]
Enthalpy of Fusion (ΔfusH)	9.32	kJ/mol	Not Specified	Teodorescu, et al., 2003

Table 2: Calculated Thermochemical Properties of **2,2-Dimethoxybutane** (Joback Method)



Property	Value	Units
Standard Gibbs Free Energy of Formation (ΔfG°)	-207.52	kJ/mol
Enthalpy of Formation (Gas, ΔfH°gas)	-440.36	kJ/mol
Enthalpy of Vaporization (ΔναρΗ°)	32.47	kJ/mol
Enthalpy of Fusion (ΔfusH°)	6.26	kJ/mol

Table 3: Calculated Ideal Gas Heat Capacity (Cp,gas) of **2,2-Dimethoxybutane** at Various Temperatures (Joback Method)

Temperature (K)	Ideal Gas Heat Capacity (J/mol·K)
378.29	205.93
407.66	217.24
437.03	228.17
466.41	238.72
495.78	248.88
525.15	258.67
554.52	268.08

Experimental Protocols

Detailed experimental procedures for the determination of thermochemical data for **2,2-dimethoxybutane** are not extensively available in the public domain. The following represents a generalized protocol for determining the heat of hydrolysis of an acetal, based on standard calorimetric techniques.

Determination of Enthalpy of Hydrolysis via Calorimetry

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The enthalpy of hydrolysis of an acetal like **2,2-dimethoxybutane** can be determined using an isoperibol reaction calorimeter. The fundamental principle involves measuring the temperature change of a system of known heat capacity when the hydrolysis reaction occurs.

Materials and Equipment:

- Isoperibol calorimeter (e.g., a Dewar flask equipped with a thermistor or a high-precision thermometer, a stirrer, and a calibration heater)
- High-purity 2,2-dimethoxybutane
- Aqueous acid catalyst (e.g., dilute hydrochloric acid)
- Data acquisition system to monitor temperature changes

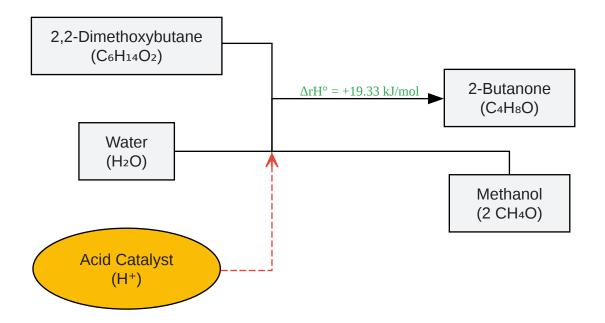
Generalized Procedure:

- Calorimeter Calibration: The heat capacity of the calorimeter is determined by introducing a
 known amount of electrical energy through the calibration heater and measuring the resulting
 temperature rise. This allows for the accurate conversion of temperature changes during the
 reaction to heat evolved or absorbed.
- Sample Preparation: A precise amount of 2,2-dimethoxybutane is weighed and sealed in a glass ampoule.
- Reaction Initiation: The calorimeter is charged with a known volume of the aqueous acid solution and allowed to reach thermal equilibrium. The reaction is initiated by breaking the ampoule containing the 2,2-dimethoxybutane, allowing it to mix with the acid and undergo hydrolysis.
- Temperature Monitoring: The temperature of the calorimeter contents is monitored continuously throughout the reaction until a stable final temperature is reached.
- Data Analysis: The heat of the reaction is calculated from the observed temperature change and the predetermined heat capacity of the calorimeter and its contents. The enthalpy of hydrolysis is then determined on a molar basis.



Visualizations

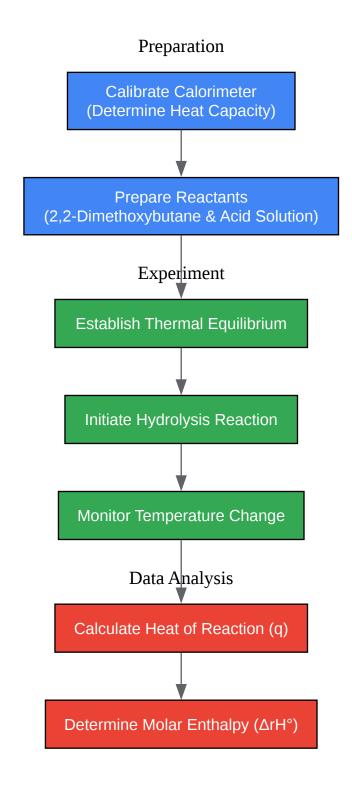
The following diagrams illustrate key relationships and workflows relevant to the thermochemistry of **2,2-dimethoxybutane**.



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Caption: Acid-catalyzed hydrolysis of **2,2-dimethoxybutane**.





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Caption: Generalized workflow for calorimetric determination of enthalpy of hydrolysis.



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